

The Thermal Decomposition of Sodium Dichromate Dihydrate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Sodium dichromate dihydrate

Cat. No.: B147847

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the thermal decomposition of **sodium dichromate dihydrate** ($\text{Na}_2\text{Cr}_2\text{O}_7 \cdot 2\text{H}_2\text{O}$), a compound of significant industrial and laboratory importance. A thorough understanding of its thermal behavior is crucial for safe handling, process optimization, and the development of novel applications. This document outlines the key decomposition stages, presents quantitative data from thermal analysis, details experimental methodologies, and visualizes the underlying processes.

Executive Summary

The thermal decomposition of **sodium dichromate dihydrate** is a multi-step process initiated by the loss of its water of crystallization, followed by the decomposition of the anhydrous salt at higher temperatures. The primary decomposition products are sodium chromate ($\text{Na}_2\text{Cr}_2\text{O}_4$), chromium(III) oxide (Cr_2O_3), and oxygen gas. This guide synthesizes available data to provide a clear and actionable understanding of this chemical transformation.

Physicochemical Properties

Sodium dichromate dihydrate presents as red-orange, hygroscopic crystals. It is highly soluble in water and is a strong oxidizing agent. Key physical and chemical properties are summarized in Table 1.

Table 1: Physicochemical Properties of **Sodium Dichromate Dihydrate**

Property	Value	Reference
Chemical Formula	$\text{Na}_2\text{Cr}_2\text{O}_7 \cdot 2\text{H}_2\text{O}$	
Molecular Weight	298.00 g/mol	
Appearance	Red-orange crystalline solid	
Melting Point	The anhydrous salt melts at 357°C.	
Decomposition Temperature	Starts to decompose at approximately 400°C.	
Solubility in Water	Highly soluble	
Specific Gravity	2.35 g/cm ³	

Thermal Decomposition Pathway

The thermal decomposition of **sodium dichromate dihydrate** proceeds through distinct stages, which can be elucidated using techniques such as Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC).

Dehydration

The initial stage of decomposition involves the loss of the two molecules of water of crystallization. This dehydration step typically begins at temperatures around 82.6°C to 100°C.

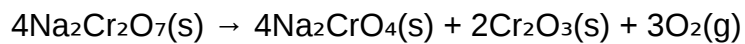
Equation 1: Dehydration of **Sodium Dichromate Dihydrate**



Decomposition of Anhydrous Sodium Dichromate

Following dehydration, the resulting anhydrous sodium dichromate remains stable until approximately 400°C, at which point it begins to decompose. The decomposition yields sodium chromate, chromium(III) oxide, and oxygen gas.

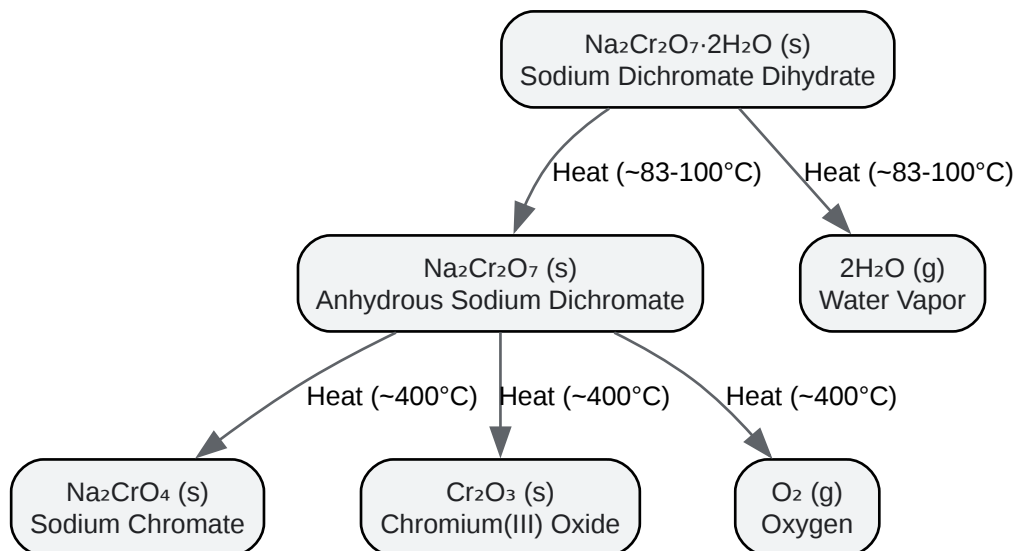
Equation 2: Decomposition of Anhydrous Sodium Dichromate



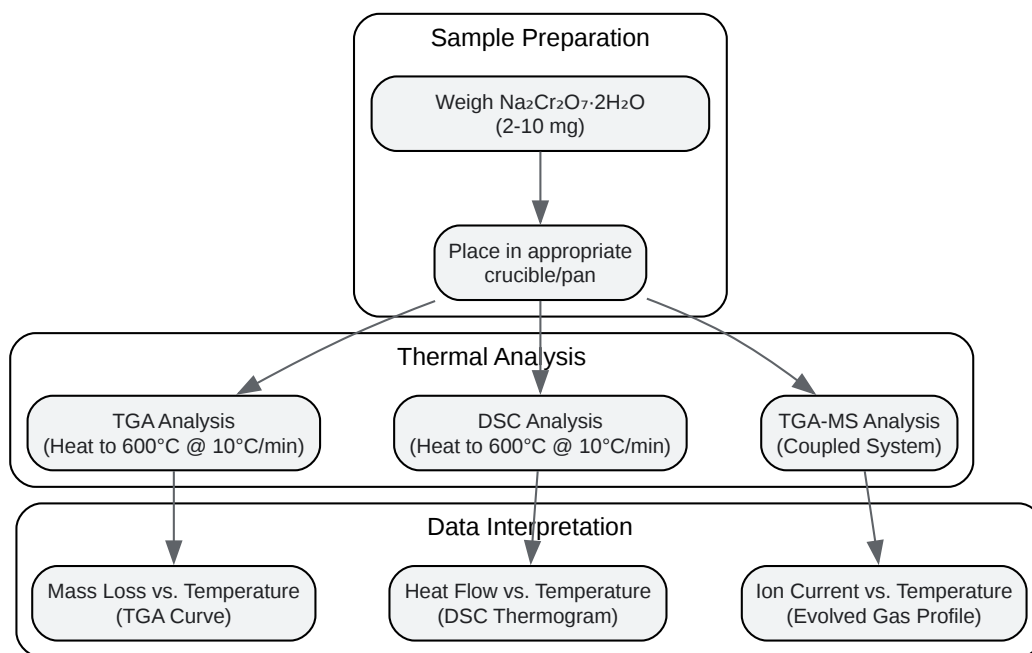
Upon heating to decomposition, it can also emit toxic fumes of disodium oxide.

The overall decomposition pathway is visualized in the following diagram:

Decomposition Pathway of Sodium Dichromate Dihydrate



Experimental Workflow for Thermal Analysis



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